

Personal protective equipment for handling 3-Thiophenemalonic acid

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Compound of Interest

Compound Name: 3-Thiophenemalonic acid

Cat. No.: B103929

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Essential Safety and Handling Guide for 3-Thiophenemalonic Acid

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **3-Thiophenemalonic acid**. Following these procedures is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Safety Data

3-Thiophenemalonic acid is classified as a hazardous chemical and requires careful handling.

[1] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.

[1][2]

Identifier	Value
Product Name	3-Thiophenemalonic acid
Synonyms	Propanedioic acid, 3-thienyl-; 3-Thienylmalonic Acid; α -Carboxythiophene-3-acetic acid
CAS Number	21080-92-2[1][3]
EC Number	244-198-9[3]
Molecular Formula	C ₇ H ₆ O ₄ S[3]
Molecular Weight	186.19 g/mol
Appearance	Solid, White to Orange to Green powder to crystal[4]
Hazard Classifications	Skin Corrosion/Irritation (Category 2), Serious Eye Damage/Eye Irritation (Category 2), Specific target organ toxicity — single exposure (Category 3, Respiratory system)[1]
Signal Word	Warning[1][3]

Operational Plan: Handling and Storage

Adherence to the following step-by-step procedures is mandatory when working with **3-Thiophenemalonic acid** to minimize exposure and ensure safety.

Engineering Controls and Personal Protective Equipment (PPE)

Proper engineering controls and PPE are the first line of defense against chemical exposure.

- Ventilation: Always handle **3-Thiophenemalonic acid** in a well-ventilated area.[2] Use a local exhaust ventilation system, such as a chemical fume hood, to prevent the generation and dispersion of dust.[3]
- Eye and Face Protection: Wear chemical safety goggles that create a seal around the eyes. [5][6] If there is a splash hazard, a face shield should be used in addition to goggles.[3][6]

- **Skin and Hand Protection:** Wear chemical-resistant gloves, such as nitrile or butyl rubber, to prevent skin contact.[3][5][7] A standard laboratory coat or chemical-resistant suit is required to protect the body.[3][5][6] Protective boots may be necessary depending on the scale of work.[3]
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust respirator or equivalent must be worn.[5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[5]

Safe Handling Procedure

- **Preparation:** Before handling, ensure that a safety shower and eye wash station are readily accessible.[3] Read the Safety Data Sheet (SDS) thoroughly.
- **Personal Hygiene:** Wash hands and face thoroughly after handling the chemical.[2][3] Do not eat, drink, or smoke in the work area.[2]
- **Handling:** Avoid all direct contact with the substance.[5] Avoid breathing in dust.[2][8] Prevent dust formation during handling.[8]
- **Storage:** Store the chemical in a tightly closed container in a cool, dry, and dark place.[3][5] Store away from incompatible materials like strong oxidizing agents.[3][5]

Accidental Release Measures

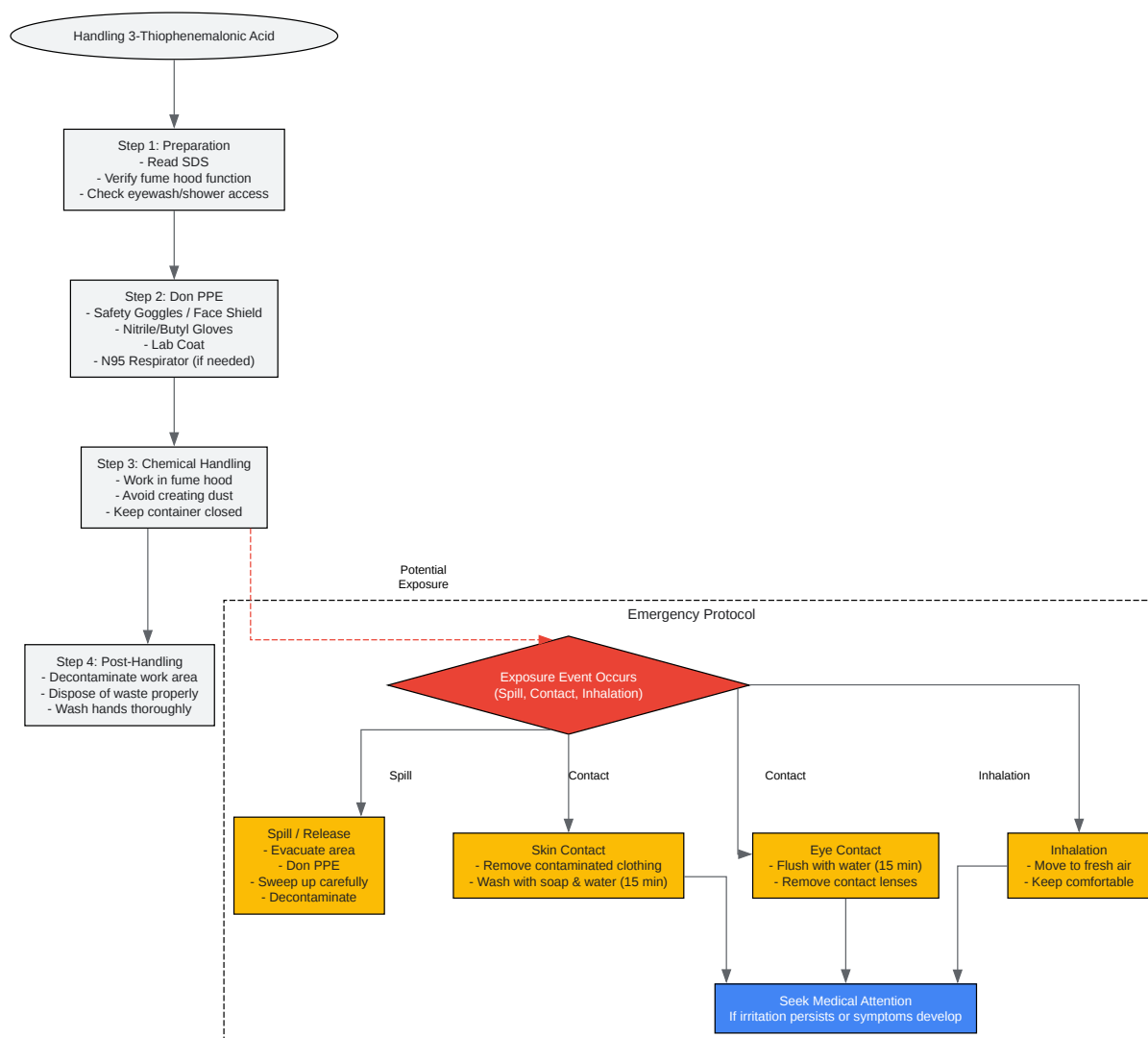
In the event of a spill, follow these steps:

- Evacuate personnel from the immediate area.
- Wear the appropriate PPE as described above.
- Clean up spills immediately.[5]
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[8]
- Ventilate the area and wash the spill site after material pickup is complete.

Emergency and First-Aid Protocols

Immediate response is critical in the event of an exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[5] Remove contact lenses if present and easy to do.^[3] If eye irritation persists, seek immediate medical attention.^{[1][3]}
- **Skin Contact:** Remove all contaminated clothing immediately.^{[2][5]} Wash the affected skin with plenty of soap and water.^{[1][2]} If skin irritation occurs, get medical advice or attention.^{[1][3]}
- **Inhalation:** Move the affected person to fresh air and keep them at rest in a position comfortable for breathing.^{[2][8]} If the person feels unwell, call a poison center or doctor.^{[2][8]}
- **Ingestion:** Do NOT induce vomiting.^[8] Rinse the mouth with water.^[2] If the person feels unwell, seek medical attention.^[5]



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Caption: Workflow for handling **3-Thiophenemalonic acid**, including emergency procedures.

Disposal Plan

Chemical waste must be managed to ensure complete and accurate classification and disposal.

- Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[8]
- Disposal Method: Dispose of contents and container to an approved waste disposal plant.[2] Do not empty into drains.[8]
- Regulations: Always consult and follow local, regional, and national hazardous waste regulations to ensure proper disposal.[8] Contaminated packaging should be treated as the chemical itself.

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